

1-(4-bromophenyl)-1-methoxycyclopropane synthesis pathways

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Compound of Interest

Compound Name: *1-Bromo-4-(1-methoxycyclopropyl)benzene*

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An In-Depth Technical Guide to the Synthesis of 1-(4-bromophenyl)-1-methoxycyclopropane

Abstract

The 1-aryl-1-methoxycyclopropane motif is a valuable scaffold in medicinal chemistry and materials science, combining the conformational rigidity of a cyclopropane ring with the electronic and metabolic-directing properties of aryl and methoxy substituents.[1][2] Specifically, 1-(4-bromophenyl)-1-methoxycyclopropane serves as a versatile intermediate, with the bromine atom providing a reactive handle for further functionalization via cross-coupling reactions. This guide provides a comprehensive overview of plausible and robust synthetic pathways for this target molecule. We will delve into two primary, field-proven strategies: the cyclopropanation of a vinyl ether precursor and the Kulinkovich cyclopropanol synthesis followed by O-methylation. Each pathway is analyzed for its mechanistic underpinnings, practical considerations, and scalability. This document is intended for researchers, scientists, and drug development professionals, offering detailed experimental protocols, comparative data, and a thorough examination of the causality behind critical experimental choices.

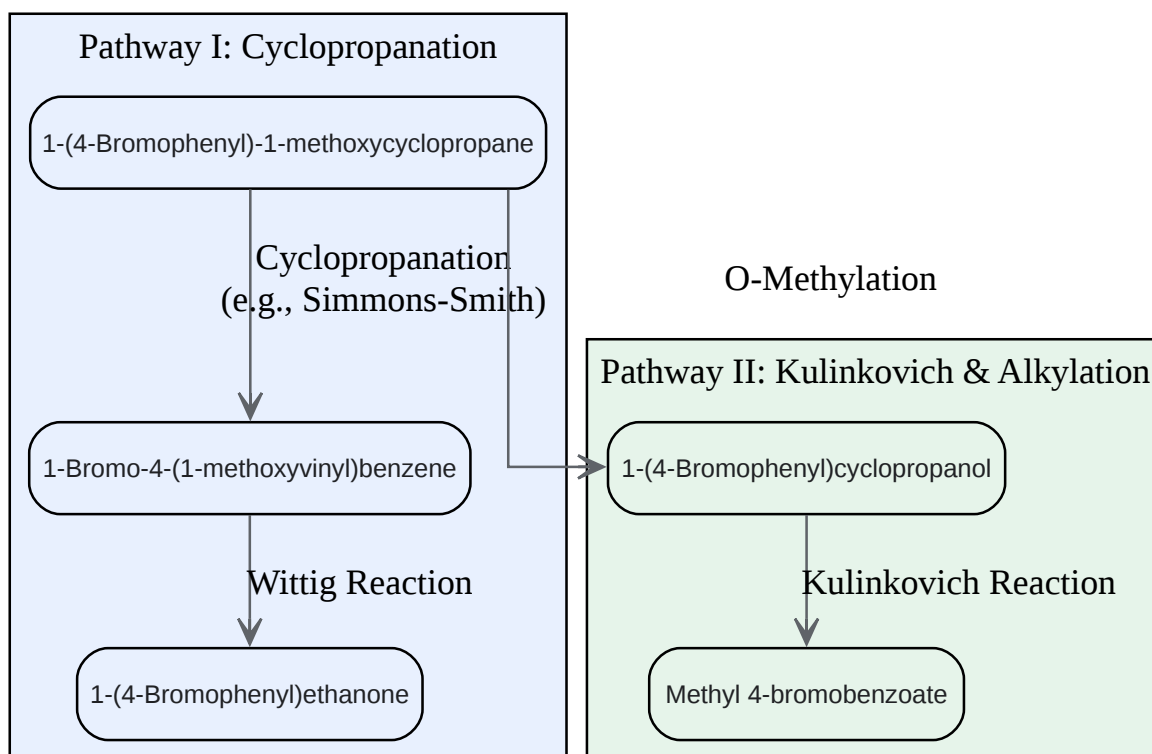
Part 1: Introduction to the Aryl-Methoxy-Cyclopropane Scaffold

The incorporation of a cyclopropane ring into molecular scaffolds is a well-established strategy in drug design to enhance metabolic stability, improve potency, and fine-tune conformational properties.^[3] When attached to an aromatic ring, the cyclopropyl group can act as a bioisostere for other functionalities and influence the electronic nature of the aryl system.^[2] The addition of a methoxy group at the same benzylic-like position further modulates the molecule's polarity, hydrogen bonding potential, and metabolic profile. The 4-bromophenyl moiety is particularly strategic, serving as a key precursor for introducing further complexity through a wide array of palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), making the title compound a valuable building block for creating libraries of complex molecules.^[4]

The primary challenge in synthesizing 1-(4-bromophenyl)-1-methoxycyclopropane lies in the efficient and controlled construction of the sterically hindered quaternary center on the cyclopropane ring. The selected synthetic strategies must be robust enough to tolerate the bromo-aryl functionality and provide the desired product in good yield and purity.

Part 2: Retrosynthetic Analysis

A logical retrosynthetic analysis of the target molecule reveals two primary disconnection approaches, which form the basis of the synthetic strategies detailed in this guide.



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Caption: Retrosynthetic analysis of 1-(4-bromophenyl)-1-methoxycyclopropane.

Part 3: Synthesis Pathway I: Cyclopropanation of a Vinyl Ether Precursor

This strategy involves the initial synthesis of a key intermediate, 1-bromo-4-(1-methoxyvinyl)benzene, followed by its direct cyclopropanation to yield the final product. This approach is advantageous as it builds the cyclopropane ring in the final step on a less sterically hindered alkene precursor.

Step 1: Synthesis of 1-bromo-4-(1-methoxyvinyl)benzene via Wittig Reaction

The conversion of a ketone to a vinyl ether can be efficiently achieved using a Wittig reaction with a methoxy-substituted ylide. The starting material, 1-(4-bromophenyl)ethanone, is readily available commercially.^[5] The ylide is generated in situ from

methoxymethyltriphenylphosphonium chloride and a strong base like sodium amide or potassium tert-butoxide.

Causality and Expertise: The choice of the Wittig reaction is dictated by its reliability in forming carbon-carbon double bonds from carbonyls. The methoxymethyl-substituted phosphonium salt is specifically chosen to introduce the required methoxyvinyl functionality. Anhydrous conditions are critical as the organophosphorus ylide is highly reactive towards water.

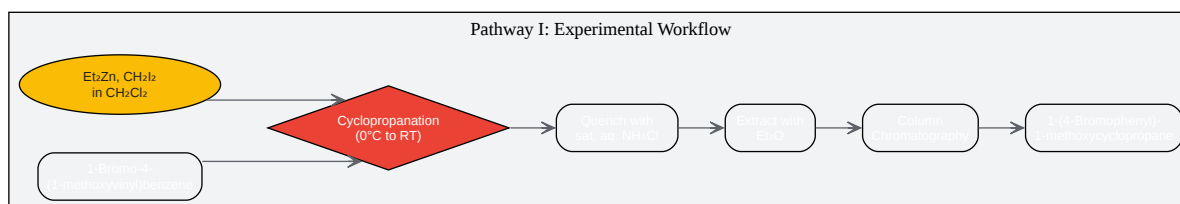
Experimental Protocol: Wittig Olefination

- **Ylide Generation:** In a flame-dried, three-necked flask under an inert atmosphere (N₂ or Ar), suspend methoxymethyltriphenylphosphonium chloride (1.2 eq.) in anhydrous tetrahydrofuran (THF).
- Cool the suspension to 0 °C in an ice bath.
- Slowly add a strong base, such as potassium tert-butoxide (1.2 eq.), portion-wise. The solution will typically turn a deep orange or red color, indicating the formation of the ylide.
- Stir the mixture at 0 °C for 30 minutes, then allow it to warm to room temperature and stir for an additional hour.
- **Reaction with Ketone:** Dissolve 1-(4-bromophenyl)ethanone (1.0 eq.) in anhydrous THF and add it dropwise to the ylide solution at 0 °C.
- Allow the reaction mixture to warm to room temperature and stir overnight.
- **Work-up:** Quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.
- Extract the aqueous layer with diethyl ether (3x).
- Combine the organic extracts, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- **Purification:** The crude product is purified by column chromatography on silica gel (eluting with a hexane/ethyl acetate gradient) to afford 1-bromo-4-(1-methoxyvinyl)benzene.

Step 2: Simmons-Smith Cyclopropanation

The Simmons-Smith reaction is a classic and highly effective method for converting alkenes into cyclopropanes using a carbenoid species, typically generated from diiodomethane and a zinc-copper couple.[6] For electron-rich olefins like vinyl ethers, the Furukawa modification, which utilizes diethylzinc (Et_2Zn) in place of the Zn-Cu couple, is often more efficient and reproducible.[6] The reaction is stereospecific, preserving the geometry of the alkene.

Mechanistic Insight: The reaction proceeds via the formation of an organozinc carbenoid (ICH_2ZnI or EtZnCH_2I). This electrophilic species coordinates to the alkene and delivers the methylene group in a concerted, "butterfly-shaped" transition state, resulting in the cyclopropane ring.[7] The use of non-basic solvents like dichloromethane is crucial as basic solvents can coordinate to the Lewis acidic zinc reagent and decrease the reaction rate.[7]



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Caption: Experimental workflow for the Simmons-Smith cyclopropanation step.

Experimental Protocol: Furukawa-Modified Simmons-Smith Reaction

- **Setup:** In a flame-dried flask under an inert atmosphere, dissolve 1-bromo-4-(1-methoxyvinyl)benzene (1.0 eq.) in anhydrous dichloromethane (CH_2Cl_2).
- **Cool the solution to 0 °C.**
- **Reagent Addition:** Slowly add a solution of diethylzinc (Et_2Zn , 1.5 eq., e.g., 1.0 M in hexanes) via syringe.

- Following the Et_2Zn addition, add diiodomethane (CH_2I_2 , 1.5 eq.) dropwise, maintaining the temperature at 0 °C.
- Reaction: Allow the mixture to slowly warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by TLC or GC-MS.
- Work-up: Carefully quench the reaction at 0 °C by the slow, dropwise addition of saturated aqueous ammonium chloride. Vigorous gas evolution may occur.
- Stir the mixture until gas evolution ceases, then add diethyl ether and water.
- Separate the layers and extract the aqueous phase with diethyl ether (2x).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.
- Purification: Purify the residue by flash column chromatography (silica gel, hexane/ethyl acetate gradient) to yield the pure 1-(4-bromophenyl)-1-methoxycyclopropane.

Part 4: Synthesis Pathway II: Kulinkovich Reaction and O-Alkylation

This alternative two-step pathway begins with a commercially available ester, methyl 4-bromobenzoate. The key transformation is the Kulinkovich reaction to form a cyclopropanol intermediate, which is subsequently methylated.

Step 1: Synthesis of 1-(4-bromophenyl)cyclopropanol via Kulinkovich Reaction

The Kulinkovich reaction is a powerful organotitanium-mediated transformation that converts esters into 1-substituted cyclopropanols.^[8] It utilizes a Grignard reagent with β -hydrogens (typically EtMgBr or PrMgBr) and a catalytic or stoichiometric amount of a titanium(IV) alkoxide, such as titanium(IV) isopropoxide ($\text{Ti}(\text{OiPr})_4$).^{[9][10]}

Mechanistic Insight: The reaction mechanism involves the formation of a titanacyclopropane intermediate from the titanium alkoxide and two equivalents of the Grignard reagent.^{[8][11]} This titanacyclopropane then acts as a 1,2-dicarbocation equivalent, adding twice to the ester

carbonyl. The initial addition and collapse forms a β -titanio ketone, which undergoes a rapid intramolecular ring-closing addition to form the titanium salt of the cyclopropanol product.[9] Hydrolysis during work-up liberates the free cyclopropanol.

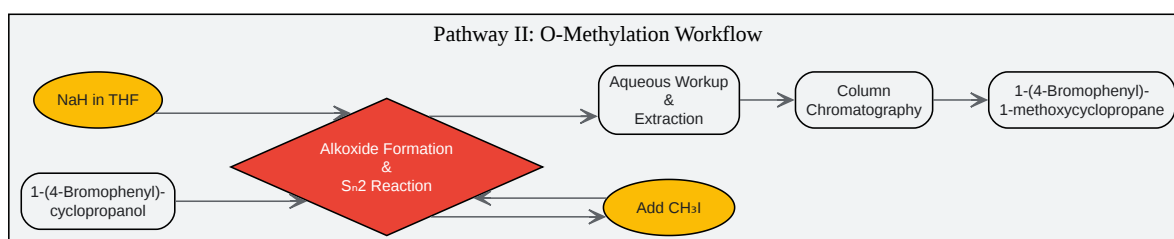
Experimental Protocol: Kulinkovich Reaction

- Setup: To a flame-dried, inert-atmosphere flask, add methyl 4-bromobenzoate (1.0 eq.) and anhydrous THF.
- Add titanium(IV) isopropoxide ($\text{Ti}(\text{OiPr})_4$, 1.2 eq.).
- Cool the solution to 0 °C.
- Grignard Addition: Slowly add ethylmagnesium bromide (EtMgBr , 2.4 eq., e.g., 3.0 M in Et_2O) dropwise over 30-60 minutes, maintaining the internal temperature below 10 °C.
- Reaction: After the addition is complete, allow the mixture to warm to room temperature and stir for 2-4 hours. The reaction mixture will typically become dark and viscous.
- Work-up: Cool the flask to 0 °C and slowly add saturated aqueous sodium bicarbonate (NaHCO_3) to quench the reaction.
- Filter the resulting slurry through a pad of Celite®, washing the pad thoroughly with ethyl acetate.
- Transfer the filtrate to a separatory funnel, separate the layers, and extract the aqueous layer with ethyl acetate (2x).
- Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purification: The crude 1-(4-bromophenyl)cyclopropanol can be purified by column chromatography or recrystallization.

Step 2: O-Methylation of 1-(4-bromophenyl)cyclopropanol

The final step is the conversion of the cyclopropanol to the corresponding methyl ether. A standard Williamson ether synthesis is highly effective for this transformation. The alcohol is first deprotonated with a strong base to form an alkoxide, which then acts as a nucleophile to displace a halide from a methylating agent like methyl iodide.

Causality and Expertise: Sodium hydride (NaH) is a common and effective base for this purpose as it irreversibly deprotonates the alcohol, driving the reaction to completion. The choice of an aprotic polar solvent like THF or DMF facilitates the S_N2 reaction by solvating the counter-ion (Na⁺) without interfering with the nucleophile.



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Caption: Experimental workflow for the O-methylation of the cyclopropanol intermediate.

Experimental Protocol: Williamson Ether Synthesis

- **Alkoxide Formation:** In a flame-dried, inert-atmosphere flask, suspend sodium hydride (NaH, 60% dispersion in mineral oil, 1.5 eq.) in anhydrous THF.
- Cool the suspension to 0 °C.
- Add a solution of 1-(4-bromophenyl)cyclopropanol (1.0 eq.) in anhydrous THF dropwise. (Caution: H₂ gas is evolved).
- Stir the mixture at 0 °C for 30 minutes, then allow it to warm to room temperature and stir for an additional hour until gas evolution ceases.

- Methylation: Cool the resulting alkoxide solution back to 0 °C and add methyl iodide (CH_3I , 1.5 eq.) dropwise.
- Allow the reaction to warm to room temperature and stir overnight.
- Work-up: Carefully quench the reaction by the slow addition of water at 0 °C.
- Extract the mixture with diethyl ether (3x).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate in vacuo.
- Purification: Purify the crude product by flash column chromatography on silica gel to obtain the target molecule.

Part 5: Comparative Analysis of Synthesis Pathways

Both pathways offer viable routes to the target compound, but they differ significantly in their practical execution, starting materials, and potential challenges.

Feature	Pathway I: Cyclopropanation	Pathway II: Kulinkovich & Alkylation
Starting Materials	1-(4-Bromophenyl)ethanone	Methyl 4-bromobenzoate
Number of Steps	2	2
Key Intermediates	1-Bromo-4-(1-methoxyvinyl)benzene	1-(4-Bromophenyl)cyclopropanol
Key Reagents	Wittig reagent, Et ₂ Zn, CH ₂ I ₂	Ti(OiPr) ₄ , EtMgBr, NaH, CH ₃ I
Safety/Handling	Et ₂ Zn is pyrophoric. Wittig ylide is air/moisture sensitive.	EtMgBr is air/moisture sensitive. NaH is flammable.
Scalability	Good. Wittig and Simmons-Smith reactions are generally scalable.	Good. Kulinkovich reactions can be performed on a large scale.
Potential Issues	Incomplete Wittig reaction; polymerization of vinyl ether during cyclopropanation. ^[6]	Over-addition of Grignard reagent; difficult work-up of titanium salts.
Overall Yield	Moderate to Good	Moderate to Good

Part 6: Conclusion

The synthesis of 1-(4-bromophenyl)-1-methoxycyclopropane can be reliably achieved through at least two robust, multi-step synthetic sequences. Pathway I, involving the cyclopropanation of a vinyl ether, is elegant in its final step but requires the careful synthesis and handling of the somewhat unstable vinyl ether intermediate. Pathway II, utilizing the Kulinkovich reaction, starts from a simple ester and builds the cyclopropane ring effectively, but requires a subsequent functional group interconversion (O-methylation).

The choice between these pathways will depend on the specific resources, expertise, and scale of the intended synthesis. For laboratories well-equipped to handle pyrophoric and air-sensitive reagents, both methods are excellent choices. Pathway II may be slightly more forgiving in terms of the stability of its key intermediate (a cyclopropanol vs. a vinyl ether). Both routes provide access to a valuable chemical building block poised for further elaboration in drug discovery and materials science programs.

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